

Navigating the Disposal of "Smtin-T140": A Procedural Guide

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Compound of Interest

Compound Name: Smtin-T140

Cat. No.: B12404392

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To ensure the safe and compliant disposal of chemical reagents, it is imperative to first correctly identify the substance in question. The designation "**Smtin-T140**" does not correspond to a standardized chemical name. However, it may refer to one of two distinct products with similar identifiers: a solvent-based mixture known as T 140, or a solid chemical compound, 2-(Trifluoromethyl)phenothiazine, often associated with product codes like T1407.

Critical First Step: Chemical Identification

Before proceeding with any disposal protocol, researchers must definitively identify their substance by cross-referencing the manufacturer's label and the accompanying Safety Data Sheet (SDS) with the information below. Look for the manufacturer's name (e.g., STABOND CORPORATION for the solvent mixture) or the specific chemical name and CAS number (92-30-8 for 2-(Trifluoromethyl)phenothiazine).

Option 1: Disposal Protocol for T 140 (Solvent-Based Mixture)

This product, identified as "T 140" by STABOND CORPORATION, is a highly flammable liquid and vapor that is harmful if swallowed and toxic to aquatic life.^[1]

Immediate Safety and Handling

Due to its flammability and toxicity, handle "T 140" in a well-ventilated area, away from any potential ignition sources.^[1] Always wear appropriate Personal Protective Equipment (PPE),

including chemical-resistant gloves and safety goggles.

Spill Management

In the event of a spill, immediately eliminate all ignition sources.^[1] Contain and absorb the liquid with a non-combustible material, such as sand or earth. The collected material should then be placed in a sealed metal container for disposal.^[1] Prevent the spill from entering drains or waterways.^[1]

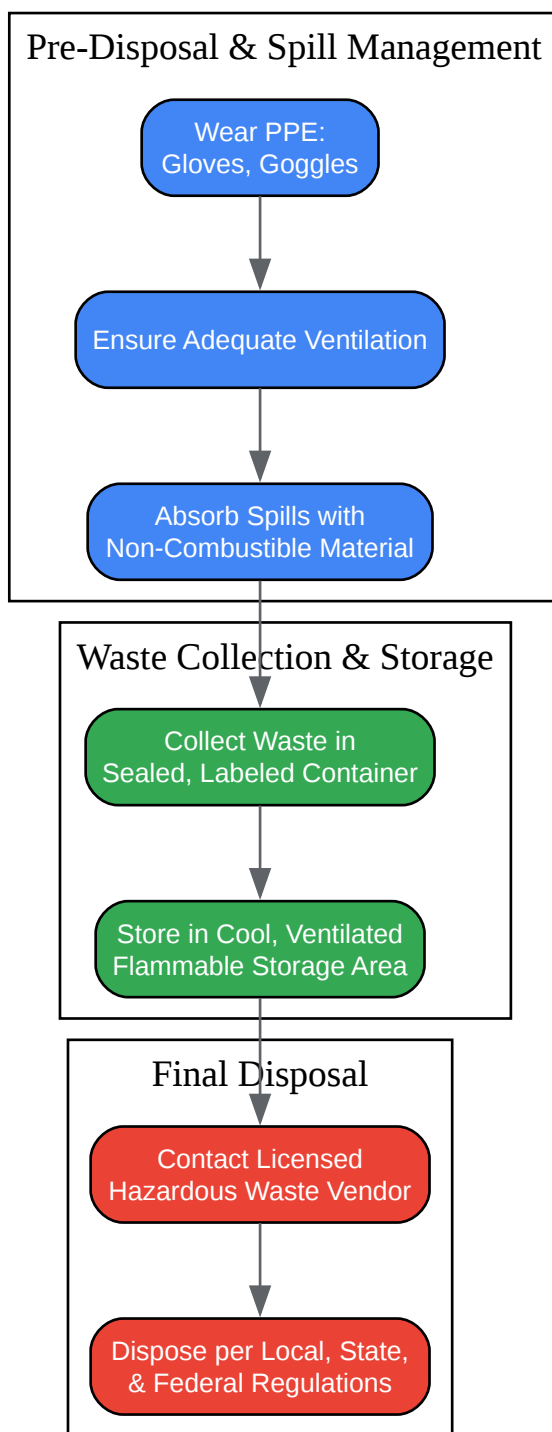
Step-by-Step Disposal Procedure

- Segregation and Collection: Collect waste "T 140" in a designated, compatible, and clearly labeled container. Ensure the container is sealed to prevent the escape of flammable vapors.
- Storage: Store the waste container in a cool, well-ventilated area designated for flammable liquids, away from oxidizing agents.^[1]
- Professional Disposal: Arrange for the collection and disposal of the waste by a licensed hazardous waste management company. Adhere to all local, state, and federal regulations.^[1]

Quantitative Hazard Data

Property	Value	Source
Flash Point	-10 °F (Tag Closed Cup)	SDS
Lower Explosive Limit	1.0%	SDS
Upper Explosive Limit	7.4%	SDS
Specific Gravity	0.9 (Water = 1)	SDS

Disposal Workflow for T 140



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Caption: A step-by-step workflow for the safe disposal of T 140 solvent mixture.

Option 2: Disposal Protocol for 2-(Trifluoromethyl)phenothiazine

This substance (CAS 92-30-8) is a solid that is harmful if swallowed and can form combustible dust concentrations in the air.^[2]^[3]

Immediate Safety and Handling

Minimize dust generation during handling.^[2] Use in a well-ventilated area and avoid contact with skin, eyes, and clothing.^[2] Recommended PPE includes protective gloves, safety glasses, and, if dust is generated, a particulate respirator.^[2]^[3]

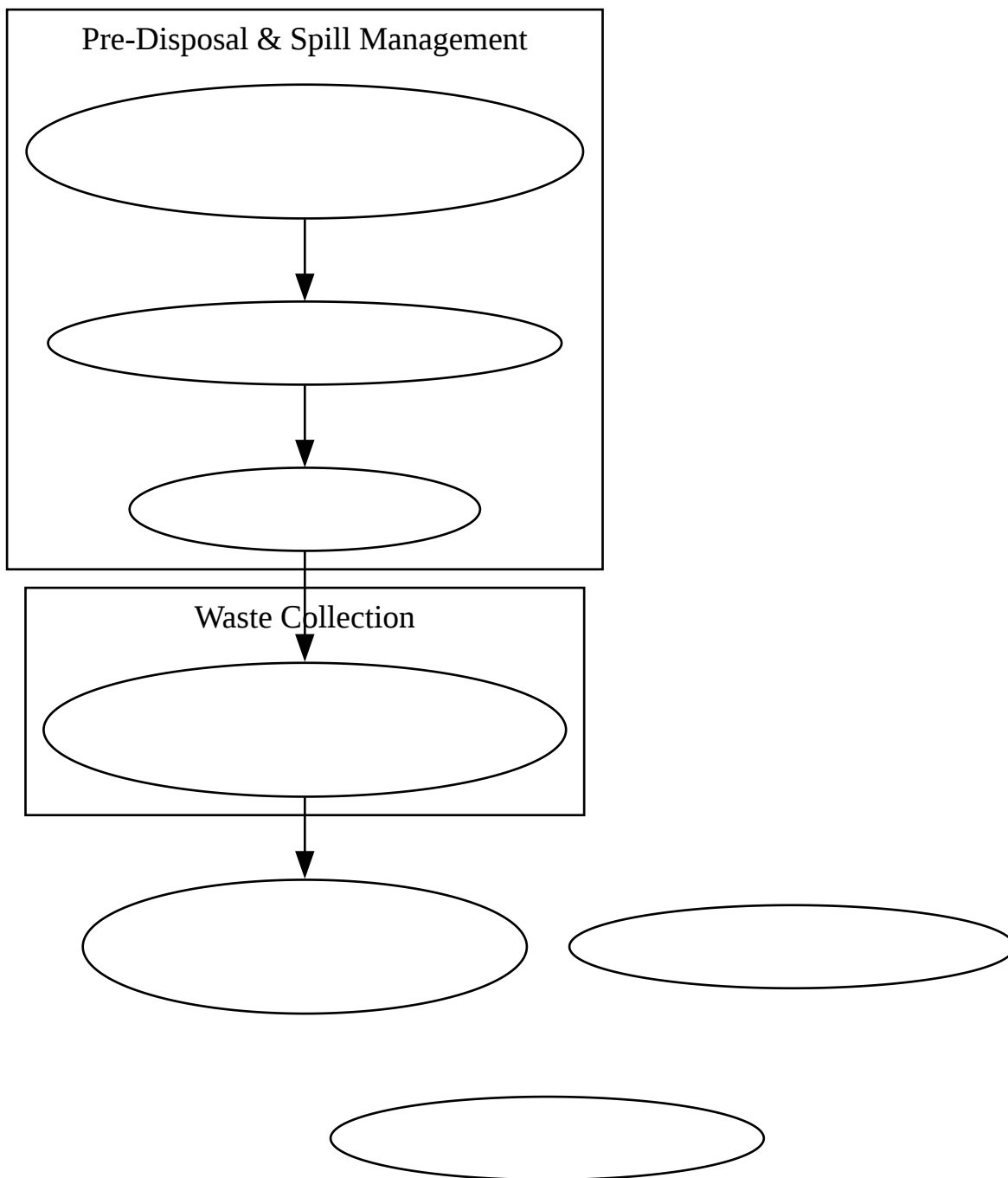
Spill Management

For spills, avoid creating dust clouds.^[2] Use dry clean-up methods such as sweeping or vacuuming the material into a suitable, labeled container for disposal.^[2]

Step-by-Step Disposal Procedure

- **Waste Collection:** Collect solid waste 2-(Trifluoromethyl)phenothiazine in a clearly labeled, sealed container.
- **Consult Regulations:** Disposal must be in accordance with all applicable local, state, and federal environmental regulations.^[4]
- **Disposal Avenues:**
 - **Recycling:** Where possible, consult the manufacturer for recycling options.^[4]
 - **Incineration:** If recycling is not feasible, the product may be burned in a chemical incinerator equipped with an afterburner and scrubber.
 - **Licensed Vendor:** Engage a licensed hazardous waste disposal company to manage the disposal process.^[4]
- **Container Disposal:** Empty containers should be punctured to prevent reuse and disposed of at an authorized landfill.^[4]

Disposal Workflow for 2-(Trifluoromethyl)phenothiazinedot



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